Technical Support Guide: Purification & Handling of Methyl 4-cyano-3-hydroxybenzoate

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Compound of Interest	
Compound Name:	*Methyl 4-cyano-3-hydroxybenzoate*
CAS No.:	*6520-87-2*
Cat. No.:	*B1317360*

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🚨 Critical Data Correction: CAS Number Verification

User Alert: You provided CAS 111928-21-3.[1][2][3] Our database indicates this CAS corresponds to Tetrabutylphosphonium hexafluorophosphate, a phase-transfer catalyst/ionic liquid.

The chemical **Methyl 4-cyano-3-hydroxybenzoate** corresponds to CAS 6520-87-2.[4]

- Structure: Methyl ester of 3-hydroxy-4-cyanobenzoic acid.[4][5]
- Molecular Formula:

  [4][6]
- MW: 177.16 g/mol [5][6]

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This guide addresses the purification of **Methyl 4-cyano-3-hydroxybenzoate** (CAS 6520-87-2).[4] Please verify your reagent labels immediately.

Executive Summary: The Purification Landscape

Methyl 4-cyano-3-hydroxybenzoate is a "push-pull" aromatic system. The electron-withdrawing nitrile and ester groups significantly increase the acidity of the phenolic hydroxyl (

), making it more acidic than a typical phenol.

Primary Purification Challenges:

- Metal Scavenging: If synthesized via Pd-catalyzed cyanation (from the iodo-precursor), residual Palladium/Zinc is a Critical Quality Attribute (CQA) failure.
- Hydrolysis Sensitivity: The nitrile group at the 4-position is activated by the 3-hydroxyl group, making it susceptible to hydrolysis (to amide/acid) under strong basic conditions or prolonged heating.
- Close-Eluting Impurities: The de-halogenated side product (Methyl 3-hydroxybenzoate) often co-elutes on silica due to similar polarity.

Synthesis Context & Impurity Profile

To purify effectively, you must understand the origin of your impurities. This compound is typically accessed via the cyanation of Methyl 3-hydroxy-4-iodobenzoate.

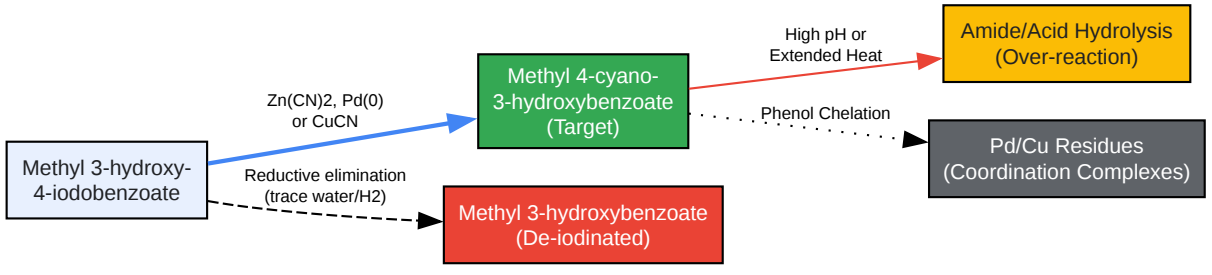

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Figure 1:Reaction pathways showing the genesis of critical impurities. Note that the phenolic oxygen can chelate metals, making standard filtration insufficient.

Troubleshooting & FAQs

Module A: Workup & Metal Removal

Q: I used Pd(PPh3)4 for the cyanation, but the product is grey/brown even after a silica plug. How do I remove the metal?

The Issue: The phenolic hydroxyl group and the nitrile nitrogen can act as a bidentate ligand, trapping Pd or Cu species in the organic phase. A simple silica plug is often insufficient.

Protocol: The "Cysteine Wash" Instead of standard brine/water washes, use a metal scavenging wash before chromatography.

- Dissolve the crude reaction mixture in Ethyl Acetate (EtOAc).
- Prepare a 10% L-Cysteine aqueous solution (pH adjusted to ~6-7 with bicarbonate).
- Stir the organic layer vigorously with the Cysteine solution for 30 minutes at 40°C.
  - Mechanism:[7] Cysteine has a higher affinity for Pd/Cu than your phenolic nitrile.
- Separate layers. The aqueous layer will likely turn dark/colored.
- Wash organics with water, then brine, and dry over

  .

Alternative: Use Thiol-functionalized silica (e.g., SiliaMetS® Thiol) added directly to the reaction pot before filtration.

Module B: Chromatographic Purification

Q: My product tails significantly on silica gel, and I can't separate it from the de-iodinated impurity.

The Issue:

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- Tailing: The acidic phenol interacts with the basic silanol groups (

) on the silica stationary phase.

- Co-elution: Methyl 3-hydroxybenzoate (impurity) lacks the nitrile but has similar polarity to the target.

The Solution: Acid-Modified Mobile Phase Do not run neutral chromatography. You must suppress the ionization of the phenol.

- Mobile Phase: Hexanes : Ethyl Acetate (Gradient) + 0.5% Acetic Acid.
  - Why: The acetic acid keeps the phenol protonated (

    rather than

    ), reducing interaction with silica.

- Stationary Phase: If separation is still poor, switch to C18 Reverse Phase (Water/Acetonitrile with 0.1% Formic Acid). The nitrile group provides a distinct dipole difference in reverse phase that is often masked in normal phase.

Module C: Crystallization (Scalable Isolation)

Q: I want to avoid columns. Can I recrystallize this?

The Issue: The high melting point (~213-221°C for phosphonium salts, but ~160-170°C for this benzoate isomer) suggests strong crystal lattice energy, but the phenol can lead to "oiling out."

Protocol: The "pH Swing" Precipitation This method exploits the acidity of the phenol to separate it from non-acidic impurities (like unreacted iodide or neutral byproducts).

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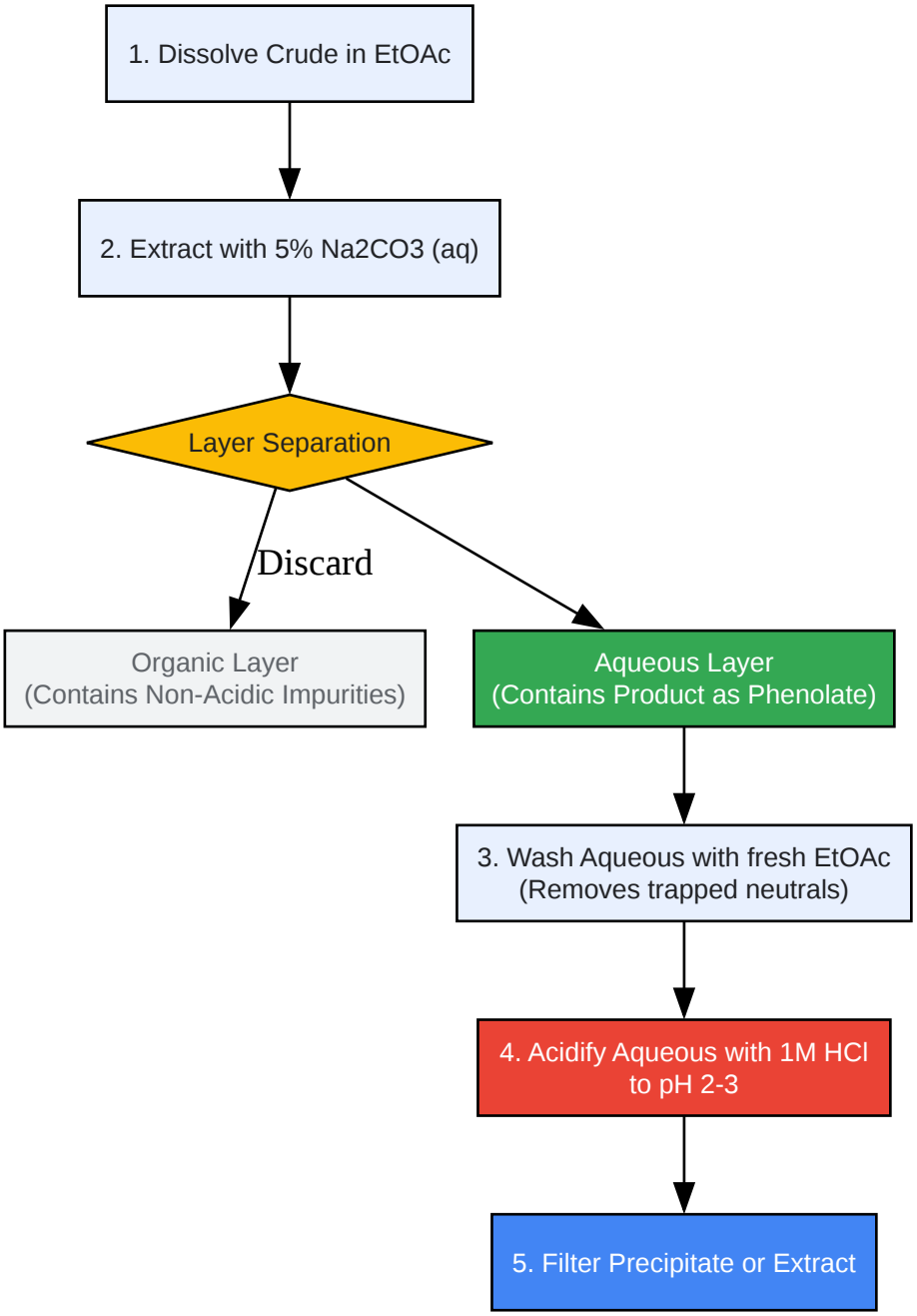

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Figure 2:The "pH Swing" purification logic. This is highly effective for separating the product from de-iodinated impurities if they lack the acidity enhancement of the nitrile.

Recrystallization Solvent System:

- Solvent: Ethanol/Water (3:1) or Toluene.

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- Procedure: Dissolve in hot Ethanol. Add hot water until slight turbidity. Cool slowly to 4°C.
- Warning: Do not use Methanol/Water if you have traces of strong base, as transesterification is possible (though less likely if methyl ester is already present).

Analytical Checkpoints

Before proceeding to the next step of your synthesis, verify purity using these criteria:

Attribute	Specification	Method	Note
Appearance	White to Off-white Solid	Visual	Pink/Brown indicates oxidation or metal residue.
Purity	> 98.0%	HPLC (254 nm)	Monitor for de-iodinated peak (usually RRT ~0.9).
Metal Content	< 20 ppm	ICP-MS	Critical if used in late-stage pharma synthesis.
Water Content	< 0.5%	KF Titration	Nitriles can hydrate; ensure product is dry.

References

- Chemical Identity Verification
  - PubChem Compound Summary for CID 11769089 (Methyl 3-cyano-4-hydroxybenzoate - Isomer Reference). National Center for Biotechnology Information. Link
  - Note: While the specific 4-cyano-3-hydroxy isomer (CAS 6520-87-2)
- Synthesis & Purification Methodologies
  - Cyanation of Aryl Halides: "Preparation method for 3-cyano-4-hydroxybenzoic acid methyl ester" (Patent WO2018121050A1). Describes the analogous cyanation chemistry and

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workup procedures for the isomer. Link

- Phenolic Purification: "Process for the preparation of Finerenone" (Technical Disclosure). [8] Details the handling of cyano-hydroxy-benzoate intermediates. Link

- CAS Number Correction

- Tetrabutylphosphonium hexafluorophosphate (CAS 111928-21-3):[1][2][3] Chemical Book/TCI Chemicals. Link

Disclaimer:This guide is for research purposes only. Always consult the Safety Data Sheet (SDS) before handling cyanated compounds.

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Sources

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